

Introduction: A Strategic Intermediate in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: (2,4-Dichloro-5-isopropoxyphenyl)hydrazine

Cat. No.: B1295772

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(2,4-Dichloro-5-isopropoxyphenyl)hydrazine is a substituted phenylhydrazine that serves as a high-value intermediate in the synthesis of complex organic molecules. Its specific substitution pattern—featuring two chlorine atoms and an isopropoxy group on the phenyl ring—offers a unique combination of steric and electronic properties. These features are often exploited by medicinal chemists to fine-tune the pharmacokinetic and pharmacodynamic profiles of drug candidates, such as modulating receptor binding, improving metabolic stability, or enhancing lipophilicity. This guide provides an in-depth overview for researchers and drug development professionals on the commercial sourcing, synthesis, applications, and safe handling of this versatile chemical building block.

Physicochemical Properties

A clear understanding of the fundamental properties of a chemical intermediate is the bedrock of its effective application in synthesis. The key identifiers and physical characteristics of **(2,4-Dichloro-5-isopropoxyphenyl)hydrazine** are summarized below.

Property	Value	Source(s)
CAS Number	40178-22-1	[1][2]
Molecular Formula	C ₉ H ₁₂ Cl ₂ N ₂ O	[1][2]
Molecular Weight	235.11 g/mol	[1][2]
Appearance	White solid	[1]
Solubility	Insoluble in water	[1]

Part 1: Commercial Sourcing and Supplier Overview

In pharmaceutical research and development, the reliability and purity of starting materials are paramount. Sourcing intermediates from reputable suppliers ensures consistency across batches, minimizes the risk of introducing impurities that could derail synthesis or clinical trials, and provides the necessary documentation for regulatory filings. **(2,4-Dichloro-5-isopropoxyphenyl)hydrazine** is available from a range of chemical suppliers who specialize in providing building blocks for research and commercial applications.

Table of Commercial Suppliers:

Supplier	Specialization
BOC Sciences	Drug discovery services, custom synthesis, and supplier of intermediates.[3]
Santa Cruz Biotechnology	Biochemicals for proteomics and general life science research.[2]
BLDpharm	Supplier of organic building blocks, offering analytical data like NMR and HPLC.[4]
ChemicalBook	An online directory listing multiple suppliers, including Hangzhou Sage Chemical Co., Ltd., and Wuhan TCASChem Technology Co., Ltd.[1]
Hangzhou Keying Chem Co., Ltd.	Chemical supplier based in China.

Note: This list is not exhaustive but represents a cross-section of available suppliers. Researchers should conduct their own due diligence to ensure the supplier's specifications meet their project's requirements.

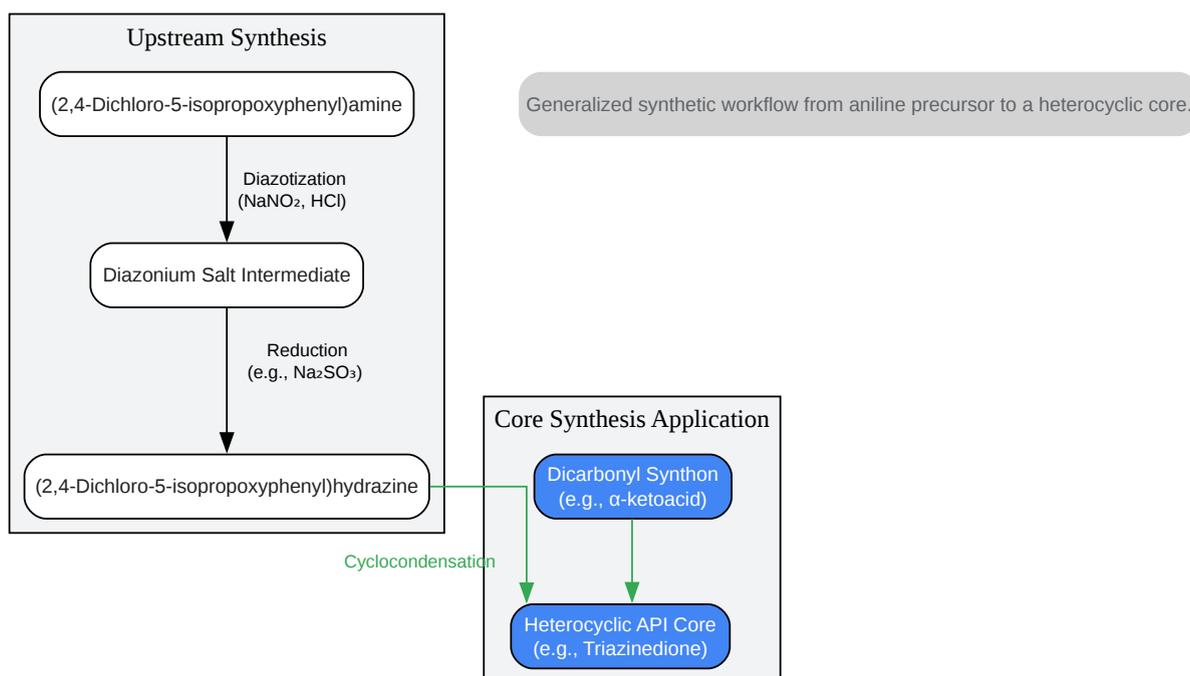
Part 2: Strategic Application in Drug Discovery

Substituted hydrazines are foundational reagents for constructing nitrogen-containing heterocyclic cores, which are ubiquitous in pharmaceuticals. The primary utility of **(2,4-Dichloro-5-isopropoxyphenyl)hydrazine** lies in its ability to undergo cyclocondensation reactions to form structures like indoles (via the Fischer indole synthesis), pyrazoles, and triazines.^{[5][6]}

The specific dichloroisopropoxy substitution pattern is particularly relevant. The chloro groups can act as metabolic blockers or participate in halogen bonding, while the isopropoxy group can enhance solubility and modulate binding affinity. This moiety is found in molecules targeting a range of biological systems. For instance, related dichlorophenyl ether structures are present in advanced drug candidates like MGL-3196 (Resmetirom), a selective thyroid hormone receptor β agonist developed for dyslipidemia, highlighting the pharmaceutical relevance of this substitution pattern.^[7]

Representative Synthetic Workflow

The most common application of this hydrazine is as a nucleophile to react with a dicarbonyl compound or its equivalent, leading to the formation of a heterocyclic ring. The diagram below illustrates a generalized workflow for synthesizing a heterocyclic core, a common strategy in drug discovery.



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Caption: Generalized synthetic workflow from aniline precursor to a heterocyclic core.

Part 3: Synthesis Protocol and Quality Control

Laboratory-Scale Synthesis Protocol

The synthesis of **(2,4-Dichloro-5-isopropoxyphenyl)hydrazine** is typically achieved via a two-step process starting from the corresponding aniline, 2,4-dichloro-5-isopropoxyaniline.[1] A patent for the synthesis of this aniline precursor outlines its preparation from 2,4-dichlorophenol through a four-step process involving esterification, nitration, hydrolysis, and etherification.[8][9] The subsequent conversion to the hydrazine is a standard, well-established chemical transformation.

Objective: To synthesize **(2,4-Dichloro-5-isopropoxyphenyl)hydrazine** hydrochloride from 2,4-dichloro-5-isopropoxyaniline.

Materials:

- 2,4-dichloro-5-isopropoxyaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Sodium Sulfite (Na₂SO₃) or Tin(II) Chloride (SnCl₂)
- Distilled water
- Ice

Procedure:

- Diazotization:
 - Suspend one equivalent of 2,4-dichloro-5-isopropoxyaniline in a suitable amount of concentrated HCl and water.
 - Cool the mixture to 0-5 °C in an ice bath with vigorous stirring. The low temperature is critical to prevent the decomposition of the unstable diazonium salt.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite (1.1 equivalents) dropwise, ensuring the temperature remains below 5 °C. The formation of the diazonium salt is indicated by a positive starch-iodide paper test for excess nitrous acid.
- Reduction:
 - In a separate flask, prepare a solution of the reducing agent (e.g., 3-4 equivalents of sodium sulfite or tin(II) chloride) in water or acid.
 - Cool the reducing solution in an ice bath.

- Slowly add the cold diazonium salt solution to the reducing solution with continuous stirring, maintaining a low temperature. This controlled addition is crucial for managing the exothermicity of the reaction.
- After the addition is complete, allow the reaction to stir for several hours, gradually warming to room temperature to ensure the reduction is complete.
- Isolation and Purification:
 - The resulting product, often the hydrochloride salt, may precipitate from the solution.
 - Collect the solid by vacuum filtration and wash with cold water to remove inorganic salts.
 - The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to achieve the desired purity for subsequent applications.

Quality Control & Analytical Methods

Ensuring the identity and purity of the synthesized intermediate is a non-negotiable step in drug development.

- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound by separating it from any starting materials or by-products.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): Confirms the chemical structure by providing information about the arrangement of atoms within the molecule.
- Mass Spectrometry (MS): Verifies the molecular weight of the compound.[4]

Part 4: Safety, Handling, and Regulatory Profile

(2,4-Dichloro-5-isopropoxyphenyl)hydrazine and its precursors, particularly hydrazine derivatives, are hazardous chemicals that require strict safety protocols.[10][11]

GHS Hazard Identification (Based on related hydrazine compounds):

Hazard Class	Category
Acute Toxicity (Oral, Dermal, Inhalation)	Category 2, 3, or 4
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage	Category 1
Skin Sensitization	Category 1
Carcinogenicity	Category 1B (Suspected)
Aquatic Hazard (Acute & Chronic)	Category 1 or 2

Source: Data synthesized from Safety Data Sheets for related hydrazine compounds.[10][11]

Key Precautionary Measures (P-Statements):

- P201 & P202: Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[10]
- P260 & P261: Do not breathe dust/fume/gas/mist/vapors/spray.[10]
- P273: Avoid release to the environment.[10]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[10]
- P284: In case of inadequate ventilation, wear respiratory protection.[11]

Emergency Procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[11]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with copious amounts of water for at least 15 minutes and call a physician.[11]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention from an ophthalmologist.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician immediately.[\[10\]](#)

Regulatory Note: In the United States, some research chemicals are supplied under the TSCA R&D Exemption, meaning they are intended for laboratory use only and not for commercial purposes without appropriate regulatory consent.[\[10\]](#)

Conclusion

(2,4-Dichloro-5-isopropoxyphenyl)hydrazine is a strategically important chemical intermediate whose unique substitution pattern makes it a valuable building block for the synthesis of novel pharmaceutical agents. Its commercial availability from multiple suppliers facilitates its use in both academic research and industrial drug development. However, its synthesis and handling demand a rigorous approach to safety due to the inherent hazards associated with hydrazine derivatives. By understanding its chemical properties, synthetic applications, and safety protocols, researchers can effectively and safely leverage this compound to advance the frontiers of medicinal chemistry.

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